

An In-depth Technical Guide to Retinoic Acid-d6: Structure, Properties, and Applications

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Compound of Interest

Compound Name: Retinoic acid-d6

Cat. No.: B15140520

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the deuterated retinoid, **Retinoic acid-d6**. It details its chemical structure and properties, outlines its use as an internal standard in analytical methodologies, and explores the intricate signaling pathway of its non-deuterated counterpart, retinoic acid. This document is intended to serve as a valuable resource for professionals in the fields of biomedical research and drug development.

Chemical Structure and Properties

Retinoic acid-d6, a deuterated analog of all-trans-retinoic acid, is a critical tool in pharmacokinetic and metabolic research. The deuterium labeling at the terminal methyl groups of the polyene chain provides a distinct mass shift, making it an ideal internal standard for mass spectrometry-based quantification of endogenous retinoic acid.

Chemical Structure:

The chemical structure of all-trans-Retinoic acid is characterized by a β -ionone ring, a polyene chain with four conjugated double bonds, and a carboxylic acid functional group. In **Retinoic acid-d6**, six hydrogen atoms on the C19 and C20 methyl groups are replaced with deuterium.

Image of the chemical structure of **Retinoic acid-d6** (all-trans-Retinoic acid (19,19,19,20,20,20-D6))

A visual representation of the all-trans-retinoic acid molecule is provided below. For **Retinoic acid-d6**, the six hydrogen atoms on the two methyl groups at the far right of the polyene chain are substituted with deuterium.



Physicochemical Properties:

A summary of the key physicochemical properties of **Retinoic acid-d6** is presented in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C ₂₀ H ₂₂ D ₆ O ₂	[1]
Molecular Weight	306.47 g/mol	[2][3][4]
Physical State	Solid, light yellow to yellow powder	[2]
CAS Number (Labeled)	2483831-72-5	[2][3][4]
Isotopic Purity	≥96% (Deuterium)	
Chemical Purity	≥95%	[3][4]
Storage Conditions	-20°C, protected from light and moisture	

Experimental Protocols: Quantification of Retinoic Acid using a Deuterated Internal Standard

Retinoic acid-d6 is predominantly used as an internal standard for the accurate quantification of endogenous retinoic acid in biological matrices by liquid chromatography-tandem mass spectrometry (LC-MS/MS). The following is a generalized experimental protocol based on established methodologies.

2.1. Sample Preparation (Liquid-Liquid Extraction)

- To 200 μ L of plasma or tissue homogenate, add a known amount of **Retinoic acid-d6** solution (internal standard).
- Add 400 μ L of methanol to precipitate proteins.
- Vortex the mixture and then centrifuge to pellet the precipitated proteins.
- Transfer the supernatant to a new tube.
- Add 300 μ L of hexane and 300 μ L of ethyl acetate for liquid-liquid extraction.
- Vortex and centrifuge to separate the organic and aqueous phases.
- Carefully collect the upper organic layer containing the retinoids.
- Evaporate the organic solvent under a stream of nitrogen.
- Reconstitute the dried extract in a suitable mobile phase for LC-MS/MS analysis.

2.2. LC-MS/MS Analysis

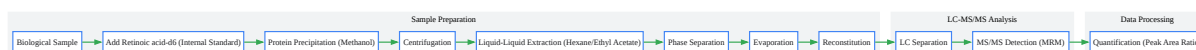
- Chromatographic Separation:
 - Column: A C18 reverse-phase column is typically used.
 - Mobile Phase: A gradient elution with a mixture of water, methanol, and/or acetonitrile containing a small percentage of formic acid or acetic acid to improve ionization.
 - Flow Rate: Typically in the range of 0.2-0.5 mL/min.
- Mass Spectrometric Detection:
 - Ionization Mode: Electrospray ionization (ESI) in negative ion mode is commonly employed.
 - Scan Type: Multiple Reaction Monitoring (MRM) is used for its high selectivity and sensitivity.
 - MRM Transitions:

- Retinoic Acid (unlabeled): Monitor the transition from the precursor ion (m/z of deprotonated molecule) to a specific product ion.
- **Retinoic acid-d6** (internal standard): Monitor the transition from the deuterated precursor ion to its corresponding product ion.

2.3. Data Analysis

The concentration of endogenous retinoic acid is determined by calculating the ratio of the peak area of the unlabeled analyte to the peak area of the deuterated internal standard and comparing this ratio to a standard curve prepared with known concentrations of unlabeled retinoic acid and a constant concentration of the internal standard.

Experimental Workflow Diagram:



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Caption: A generalized workflow for the quantification of retinoic acid in biological samples.

Biological Activity and Signaling Pathway

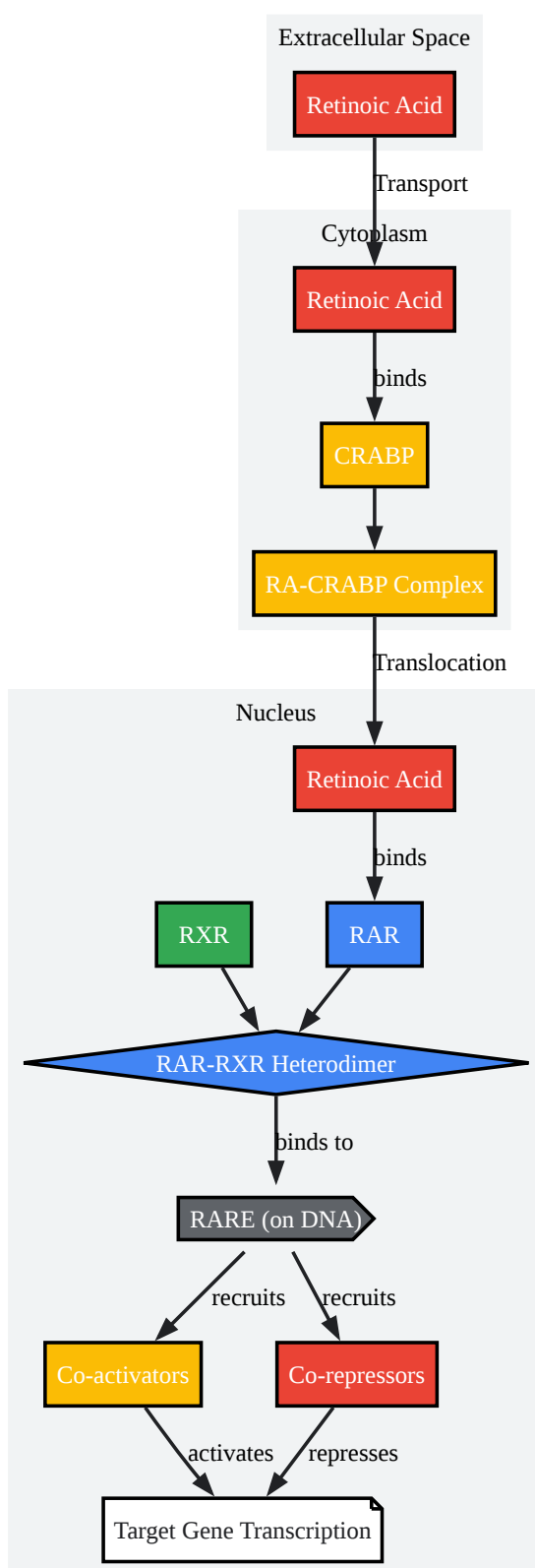
Retinoic acid-d6 is expected to have biological activity identical to that of unlabeled retinoic acid, as the deuterium labeling does not significantly alter its chemical properties in a biological context. Retinoic acid is a crucial signaling molecule that regulates a wide array of biological processes, including embryonic development, cell differentiation, proliferation, and apoptosis.

The biological effects of retinoic acid are primarily mediated through its interaction with nuclear receptors, specifically the Retinoic Acid Receptors (RARs) and Retinoid X Receptors (RXRs).

Retinoic Acid Signaling Pathway:

- **Cellular Uptake and Binding:** All-trans-retinoic acid enters the cell and binds to cellular retinoic acid-binding proteins (CRABPs), which facilitate its transport to the nucleus.
- **Nuclear Receptor Activation:** In the nucleus, retinoic acid binds to the Ligand-Binding Domain (LBD) of RARs.
- **Heterodimerization:** Upon ligand binding, RARs form heterodimers with RXRs.
- **DNA Binding:** The RAR-RXR heterodimer binds to specific DNA sequences known as Retinoic Acid Response Elements (RAREs) located in the promoter regions of target genes.
- **Transcriptional Regulation:** The binding of the ligand-activated receptor complex to RAREs leads to the recruitment of co-activator or co-repressor proteins, which in turn modulate the transcription of downstream target genes. This can either activate or repress gene expression, leading to changes in cellular function.

Signaling Pathway Diagram:



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Caption: The canonical signaling pathway of retinoic acid.

In conclusion, **Retinoic acid-d6** is an indispensable tool for researchers studying the pharmacology and metabolism of retinoids. Its well-defined chemical properties and its role as a stable isotope-labeled internal standard enable precise and accurate quantification of endogenous retinoic acid. A thorough understanding of the retinoic acid signaling pathway is fundamental for interpreting the biological significance of these measurements and for the development of novel therapeutics targeting this essential signaling cascade.

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